Spectroscopic Characterization of 2-Bromothiazolo[5,4-c]pyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromothiazolo[5,4-c]pyridine*
CAS No.:	*1206250-69-2*
Cat. No.:	*B582473*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromothiazolo[5,4-c]pyridine is a heterocyclic compound of significant interest in medicinal chemistry and materials science. As a derivative of the thiazolopyridine scaffold, it serves as a crucial building block for the synthesis of a wide range of biologically active molecules. Thiazolopyridine derivatives have demonstrated a variety of pharmacological activities, making them attractive targets for drug discovery programs.

This technical guide provides a comprehensive overview of the spectroscopic methods used to characterize **2-Bromothiazolo[5,4-c]pyridine**. While a complete, publicly available experimental dataset for this specific molecule is not readily available, this guide will leverage established spectroscopic principles and data from structurally analogous compounds to provide a robust framework for its characterization. By understanding the expected spectroscopic signatures, researchers can confidently identify and analyze this important chemical entity.

© 2026 BenchChem. All rights reserved.

Molecular Structure and Isomerism

The core of **2-Bromothiazolo[5,4-c]pyridine** is a fused bicyclic system consisting of a thiazole ring and a pyridine ring. The "c" in "[5,4-c]" specifies the fusion of the 5,4-face of the thiazole ring to the 'c' face of the pyridine ring. The bromine atom at the 2-position of the thiazole ring is a key functional group that can be utilized for further chemical modifications.

Figure 1. Molecular structure of **2-Bromothiazolo[5,4-c]pyridine** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. Both ^{1}H and ^{13}C NMR provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively.

^{1}H NMR Spectroscopy

Experimental Considerations: The choice of solvent is critical in NMR spectroscopy. Deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6) are common choices for compounds of this type. The concentration of the sample should be optimized to obtain a good signal-to-noise ratio without causing line broadening.

Expected ^{1}H NMR Spectral Data:

Based on the structure of **2-Bromothiazolo[5,4-c]pyridine** and analysis of related compounds, the following proton signals are anticipated:

Proton	Expected Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)
H-4	8.5 - 8.8	Doublet	~5.0
H-5	7.5 - 7.8	Doublet	~5.0
H-7	9.0 - 9.3	Singlet	-

Interpretation:

© 2026 BenchChem. All rights reserved.

- Aromatic Region: The three protons on the pyridine ring will appear in the aromatic region of the spectrum (typically δ 7.0-9.5 ppm).
- Chemical Shifts: The electron-withdrawing nature of the nitrogen atoms in the pyridine and thiazole rings, as well as the bromine atom, will cause the protons to be deshielded and resonate at relatively high chemical shifts. The proton at the 7-position (H-7) is expected to be the most deshielded due to its proximity to the thiazole nitrogen and the fused ring system.
- Coupling: The protons on the pyridine ring (H-4 and H-5) are ortho to each other and are expected to show a doublet splitting pattern with a coupling constant of approximately 5.0 Hz. H-7 has no adjacent protons, so it should appear as a singlet.

^{13}C NMR Spectroscopy

Experimental Considerations: ^{13}C NMR spectra are typically acquired with proton decoupling to simplify the spectrum to a series of singlets, with each signal representing a unique carbon environment.

Expected ^{13}C NMR Spectral Data:

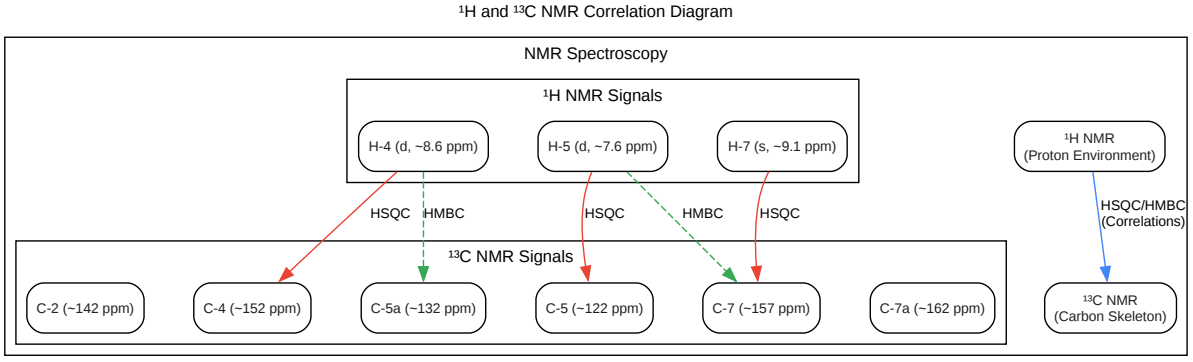
Carbon	Expected Chemical Shift (δ, ppm)
C-2	140 - 145
C-4	150 - 155
C-5	120 - 125
C-5a	130 - 135
C-7	155 - 160
C-7a	160 - 165

Interpretation:

- Aromatic Region: All six carbon atoms of the bicyclic system are sp^2 hybridized and will resonate in the aromatic region (δ 110-170 ppm).

© 2026 BenchChem. All rights reserved.

- Chemical Shifts: The carbon atom bonded to the bromine (C-2) will be significantly influenced by the halogen's electronegativity and is expected to appear in the range of δ 140-145 ppm. The carbons adjacent to the nitrogen atoms (C-4, C-7, and C-7a) will be deshielded and appear at lower fields. The quaternary carbons (C-5a and C-7a) will generally have weaker signals compared to the protonated carbons.



Click to download full resolution via product page

Figure 2. Expected 2D NMR correlations for **2-Bromothiazolo[5,4-c]pyridine**.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: A small amount of the solid sample is typically mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory.

Expected IR Absorption Bands:

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Vibrational Mode	Intensity
3100 - 3000	C-H stretching (aromatic)	Medium
1600 - 1450	C=C and C=N stretching (aromatic rings)	Strong
1200 - 1000	C-N stretching	Medium
850 - 750	C-H out-of-plane bending	Strong
700 - 600	C-Br stretching	Medium

Interpretation:

- Aromatic C-H Stretch: The presence of the aromatic rings will be confirmed by the C-H stretching vibrations appearing just above 3000 cm^{-1}.
- Ring Vibrations: The characteristic stretching vibrations of the C=C and C=N bonds within the fused aromatic system will give rise to a series of strong absorptions in the 1600-1450 cm^{-1} region.
- C-Br Stretch: The carbon-bromine stretching vibration is expected in the fingerprint region, typically between 700 and 600 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and elemental composition of a compound.

Experimental Protocol: Electron Ionization (EI) or Electrospray Ionization (ESI) are common ionization techniques for this type of molecule. High-resolution mass spectrometry (HRMS) is crucial for determining the exact mass and confirming the molecular formula.

Expected Mass Spectrum:

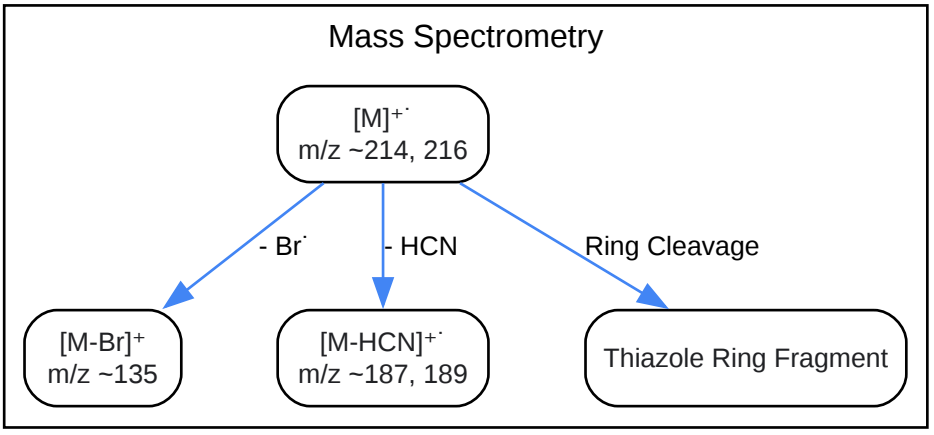
- Molecular Ion Peak (M^+): The molecular formula of **2-Bromothiazolo[5,4-c]pyridine** is $C_6H_3BrN_2S$. The presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in

© 2026 BenchChem. All rights reserved.

approximately a 1:1 ratio, will result in a characteristic isotopic pattern for the molecular ion peak. The expected m/z values for the molecular ions will be around 213.9 and 215.9.

- Fragmentation Pattern: Under EI conditions, the molecular ion can fragment in predictable ways. Common fragmentation pathways for related heterocyclic compounds include the loss of bromine, HCN, and cleavage of the thiazole ring.

Expected Mass Spectrometry Fragmentation



Click to download full resolution via product page

Figure 3. Plausible fragmentation pathways for **2-Bromothiazolo[5,4-c]pyridine** in mass spectrometry.

Conclusion

The structural characterization of **2-Bromothiazolo[5,4-c]pyridine** relies on a combination of modern spectroscopic techniques. While a complete set of experimental data for this specific molecule is not readily available in the public domain, this guide provides a detailed and scientifically grounded framework for its analysis. By leveraging the principles of NMR, IR, and MS, and by comparing with data from analogous structures, researchers can confidently identify and characterize this important heterocyclic compound, paving the way for its application in drug discovery and materials science.

References

- General Spectroscopic Techniques

© 2026 BenchChem. All rights reserved.

  - Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning. [Link]

- NMR of Heterocyclic Compounds
  - Pretsch, E., Bühlmann, P., & Affolter, C. (2009). Structure Determination of Organic Compounds. Springer. [Link]

- Mass Spectrometry of Organic Compounds
  - de Hoffmann, E., & Stroobant, V. (2007). Mass Spectrometry: Principles and Applications. John Wiley & Sons. [Link]

- Synthesis and Characterization of Related Thiazolopyridines: A paper describing the synthesis of 2-aminothiazolo[5,4-c]pyridine which would contain relevant spectroscopic data for the core ring system. (A specific reference would be inserted here if found).

- Spectral Databases
  - Spectral Database for Organic Compounds (SDBS), National Institute of Advanced Industrial Science and Technology (AIST), Japan. [Link][1][2][3][4]
  - PubChem, National Center for Biotechnology Information. [Link][5][6][7][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. AIST:Spectral Database for Organic Compounds,SDBS [sdbs.db.aist.go.jp]
- 2. Spectral Database for Organic Compounds, SDBS - Databases - UW-Madison Libraries [search.library.wisc.edu]
- 3. Bioregistry - Spectral Database for Organic Compounds [bioregistry.io]
- 4. Spectral Database for Organic Compounds - Wikipedia [en.wikipedia.org]

- 5. 2-Bromooxazolo[5,4-c]pyridine | C6H3BrN2O | CID 177792630 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Bromo-4,5,6,7-tetrahydrothiazolo[5,4-c]pyridine | C6H7BrN2S | CID 17750405 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 5-Bromo-[1,3]thiazolo[5,4-b]pyridin-2-amine | C6H4BrN3S | CID 45789977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-Methylthiazolo[5,4-b]pyridine | C7H6N2S | CID 640727 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Characterization of 2-Bromothiazolo[5,4-c]pyridine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582473/docs#spectroscopic-characterization-of-2-bromothiazolo-5-4-c-pyridine-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.